

Vanillyl Alcohol: A Technical Profile of its Physical Properties

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Compound of Interest

Compound Name: Vanillyl alcohol

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This technical guide provides a comprehensive overview of the key physical properties of **vanillyl alcohol** (4-hydroxy-3-methoxybenzyl alcohol), a compound of significant interest in the fields of flavor chemistry, polymer science, and pharmaceutical development. This document is intended for researchers, scientists, and drug development professionals, offering a consolidated resource of its fundamental physicochemical characteristics, with a particular focus on its melting and boiling points.

Core Physical Properties of Vanillyl Alcohol

Vanillyl alcohol is an organic compound derived from vanillin and is classified as a member of the guaiacols and benzyl alcohols.^{[1][2]} It presents as a white to off-white or tan crystalline powder with a mild, sweet, and vanilla-like odor.^{[1][3][4]} The following table summarizes the key quantitative physical properties of **vanillyl alcohol**, compiled from various reputable sources.

Property	Value	Units	References
Melting Point	110 - 117	°C	[5] [6] [7]
113	°C	[8] [9]	
114 - 115	°C	[1]	
112 - 115	°C	[2] [4] [10]	
Boiling Point	293	°C	[5] [8] [9]
312 - 313	°C	[1] [3] [4]	
313.1	°C	[5] [10]	
Molecular Formula	C ₈ H ₁₀ O ₃	[1] [5]	[1] [2] [5]
Molecular Weight	154.16	g/mol	
Density	1.2 ± 0.1	g/cm ³	[5]
Flash Point	142.78	°C	[4]
143.2	°C	[10]	
Vapor Pressure	0.000216	mmHg @ 25°C	[3] [4] [10]
Solubility	Soluble in hot water, organic solvents, and oils.	[1] [6] [7]	

Experimental Protocols for Physical Property Determination

The accurate determination of melting and boiling points is crucial for the identification and purity assessment of chemical compounds. The following sections detail the standard methodologies for these measurements.

Determination of Melting Point

The capillary method is a widely accepted and standard technique for determining the melting point of a solid organic compound.

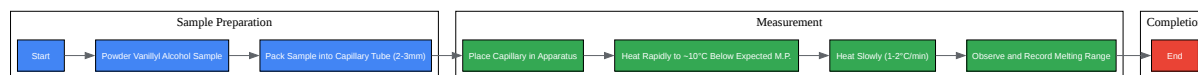
Principle: A small, finely powdered sample of the substance is heated at a controlled rate. The temperature at which the substance transitions from a solid to a liquid is observed and recorded as the melting point. Pure crystalline solids typically exhibit a sharp melting point, while impurities can lead to a depression and broadening of the melting range.

Apparatus:

- Melting point apparatus (e.g., Thiele tube with a heating oil bath or a digital melting point device)
- Capillary tubes (sealed at one end)
- Calibrated thermometer or temperature probe
- Mortar and pestle

Procedure:

- Sample Preparation: A small amount of the **vanillyl alcohol** sample is finely powdered using a mortar and pestle.
- Capillary Tube Loading: The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the sample into the sealed end, aiming for a sample height of 2-3 mm.
- Apparatus Setup: The loaded capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then placed in the heating bath of the melting point apparatus.
- Heating: The apparatus is heated gently. A rapid heating rate can be used initially to approach the expected melting point, but the rate should be slowed to 1-2°C per minute as the melting point is neared to ensure accuracy.
- Observation and Recording: The temperature at which the first drop of liquid appears (the onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting) are recorded. This range is the melting point of the sample.



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Caption: Workflow for Melting Point Determination.

Determination of Boiling Point

For liquid compounds or solids that can be melted without decomposition, the boiling point can be determined using several methods, including the distillation method and the Thiele tube method.

Principle: The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure. At this temperature, the liquid converts into a vapor.

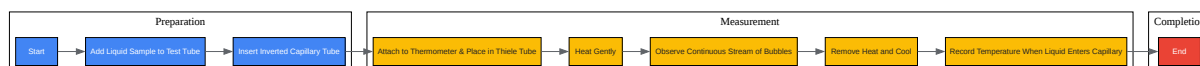
Apparatus:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thiele tube or similar heating apparatus
- Heating fluid (e.g., mineral oil)
- Calibrated thermometer
- Bunsen burner or hot plate

Procedure:

- Sample Preparation: A small amount of the liquid sample (or molten solid) is placed in a small test tube.

- **Capillary Inversion:** A capillary tube, sealed at one end, is placed into the test tube with the open end submerged in the liquid.
- **Apparatus Setup:** The test tube is attached to a thermometer and immersed in a heating bath (like a Thiele tube). The liquid level in the test tube should be below the level of the heating fluid.
- **Heating:** The apparatus is heated gently and uniformly.
- **Observation:** As the temperature rises, air trapped in the capillary tube will expand and exit as bubbles. When the boiling point is reached, a continuous and rapid stream of bubbles will emerge from the capillary tube.
- **Recording:** The heat source is removed, and the liquid is allowed to cool. The temperature at which the bubbling stops and the liquid begins to be drawn back into the capillary tube is recorded as the boiling point.



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References

1. chem.ucalgary.ca [chem.ucalgary.ca]
2. Melting Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]
3. thinksrs.com [thinksrs.com]

- 4. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 5. Boiling Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]
- 6. pennwest.edu [pennwest.edu]
- 7. byjus.com [byjus.com]
- 8. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
- 9. cdn.juniata.edu [cdn.juniata.edu]
- 10. byjus.com [byjus.com]
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